

An In-depth Technical Guide to Tungstosilicic Acid Hydrate

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Compound of Interest

Compound Name: Tungstosilicic acid, hydrate

Cat. No.: B3069084

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This technical guide provides a comprehensive overview of the properties, synthesis, characterization, applications, and safety considerations of tungstosilicic acid hydrate. The information is intended for researchers, scientists, and professionals in drug development and other relevant scientific fields.

Introduction

Tungstosilicic acid hydrate, also known as silicotungstic acid hydrate, is a heteropoly acid with the chemical formula $H_4[Si(W_3O_{10})_4] \cdot xH_2O$.^[1] It is a white to light yellow crystalline solid that is highly soluble in water and polar organic solvents.^{[1][2]} As a strong acid, it is widely utilized as a catalyst in organic synthesis and various industrial processes.^{[1][3][4]} Its unique structural and chemical properties also make it valuable in analytical chemistry, materials science, and pharmaceutical applications.^{[1][4]}

Physicochemical and Structural Properties

The properties of tungstosilicic acid hydrate are summarized in the tables below, followed by a detailed description of its structure.

Table 1: General and Physical Properties of Tungstosilicic Acid Hydrate

Property	Value	References
Synonyms	Silicotungstic acid hydrate, 12-Tungstosilicic acid hydrate	[1]
CAS Number	12027-43-9	[1][5]
Molecular Formula	$H_4[Si(W_3O_{10})_4] \cdot xH_2O$	[1]
Molecular Weight	2878.17 g/mol (anhydrous basis)	[1][6]
Appearance	White to light yellow crystalline powder or solid	[1][2][7]
Melting Point	25 °C	[1]
Density	4.5 g/cm ³	[1]
Solubility	Very soluble in water and polar organic solvents; relatively insoluble in nonpolar organic solvents.	[1][2]
Bulk Density	200 - 500 kg/m ³	[8]

Table 2: Structural and Chemical Information

Property	Description	References
Chemical Structure	Adopts the Keggin structure with a central SiO_4 tetrahedron surrounded by 12 WO_6 octahedra.	[9] [10]
Acidity	Strong, tetraprotic acid.	[9]
Degree of Hydration	The number of water molecules (x) can vary, with freshly prepared samples having $n \approx 29$, which can be reduced to $n = 6$ upon desiccation.	[10]

The core of tungstosilicic acid is the Keggin anion, $[\text{SiW}_{12}\text{O}_{40}]^{4-}$. This structure consists of a central tetrahedral silicate ion (SiO_4^{4-}) encapsulated by twelve tungsten oxide octahedra (WO_6).[\[9\]](#) The tungsten octahedra are arranged in four groups of three (W_3O_{13}), which share edges and corners to form a compact, roughly spherical structure. The four protons are present as hydrated protons, contributing to the compound's strong Brønsted acidity.

Experimental Protocols

3.1. Synthesis of 12-Tungstosilicic Acid Hydrate

A common method for the synthesis of 12-tungstosilicic acid involves the acidification of a solution containing sodium tungstate and a silicon source.[\[9\]](#)[\[10\]](#)[\[11\]](#)

Materials:

- Sodium tungstate dihydrate ($\text{Na}_2\text{WO}_4 \cdot 2\text{H}_2\text{O}$)
- Deionized water
- Concentrated hydrochloric acid (HCl)
- Diethyl ether

Procedure:

- Dissolve sodium tungstate dihydrate in deionized water with stirring.[9]
- Heat the solution to boiling and add a silicon source, such as sodium silicate solution.
- While the solution is still hot, slowly add concentrated hydrochloric acid dropwise with continuous stirring.
- Cool the solution and transfer it to a separatory funnel.
- Extract the tungstosilicic acid with diethyl ether. The acid will form a dense, oily layer at the bottom.
- Separate and collect the lower etherate layer.
- Evaporate the diethyl ether in a fume hood to crystallize the product.
- Dry the resulting crystals in an oven at a controlled temperature (e.g., 70 °C) to obtain the final product.[9]

3.2. Characterization

Titration for Acidity and Waters of Hydration: The number of acidic protons and the waters of hydration can be determined by titration with a standardized base.[9]

- Accurately weigh a sample of the synthesized tungstosilicic acid hydrate.
- Dissolve the sample in deionized water.
- Add a few drops of a suitable indicator, such as methyl orange.
- Titrate the solution with a standardized solution of sodium hydroxide (~0.1 M) until the endpoint is reached, indicated by a color change.[9]
- Record the volume of NaOH used.

- Since tungstosilicic acid is tetraprotic, the moles of the acid can be calculated. From the initial mass and the calculated moles, the experimental molecular weight of the hydrate can be determined, which allows for the calculation of the number of water molecules.[9]

Thermogravimetric Analysis (TGA): TGA can be used to determine the water content by measuring the mass loss of a sample as it is heated. The mass loss at specific temperature ranges corresponds to the loss of water molecules.[9]

Applications

Tungstosilicic acid hydrate is a versatile compound with a wide range of applications.

4.1. Catalysis

It serves as a highly effective and reusable solid acid catalyst in numerous organic reactions, including:

- Esterification: Catalyzing the formation of esters from carboxylic acids and alcohols.[11]
- Oxidation: Acting as a catalyst in the liquid-phase oxidation of organic compounds like xylene.[6]
- Dehydration: Facilitating the dehydration of alcohols.[3]
- Polymerization: Catalyzing the polymerization of olefins.[3]

Its advantages as a catalyst include its strong acidity, high thermal stability, and low volatility.[11]

4.2. Analytical Chemistry

Due to its ability to form stable complexes and precipitates with various substances, it is used as a reagent in:

- The determination of trace metals.[1]
- The precipitation and quantification of alkaloids.[3]

- The analysis of silicates.[4]

4.3. Materials Science

Tungstosilicic acid hydrate is a precursor in the synthesis of advanced materials, such as:

- Nanostructured materials and nanoparticles: Contributing to innovations in electronics and medicine.[1][4]
- Hybrid organic-inorganic systems and composites: Used in the development of materials with tailored properties.[1]
- Proton-conducting membranes: For applications in fuel cells.

4.4. Drug Development and Pharmaceuticals

In the pharmaceutical industry, it is utilized in drug formulation to enhance the solubility and bioavailability of active pharmaceutical ingredients (APIs).[1][4]

4.5. Environmental Applications

It has shown potential in environmental remediation, particularly in the treatment of wastewater for the removal of heavy metals and other pollutants.[1]

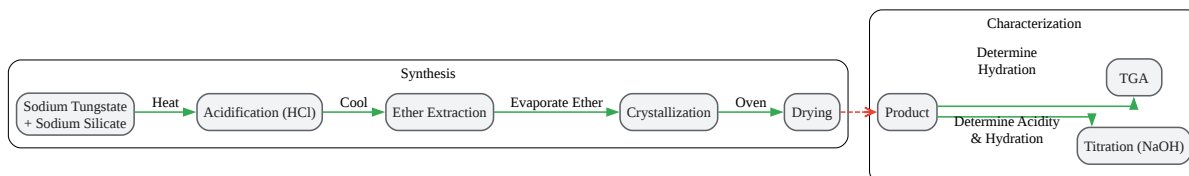
Safety and Handling

Table 3: Safety and Hazard Information

Category	Information	References
GHS Hazard Statements	Causes skin irritation (H315), Causes serious eye irritation (H319), May cause respiratory irritation (H335). Some sources classify it as causing severe skin burns and eye damage.	[12] [13] [14]
Personal Protective Equipment (PPE)	Wear protective gloves, chemical safety goggles, and respiratory protection (if dust is generated).	[14] [15] [16]
Handling	Avoid contact with skin and eyes. Avoid dust formation. Use in a well-ventilated area. Wash hands thoroughly after handling.	[14] [17]
Storage	Store in a tightly closed container in a dry, cool, and well-ventilated place. It is hygroscopic.	[5] [12] [15] [17]
First Aid: Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower.	[15]
First Aid: Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek medical attention.	[12] [14]
First Aid: Ingestion	Make victim drink water (two glasses at most). Consult a doctor if feeling unwell.	[15]
First Aid: Inhalation	Move person to fresh air.	[15]

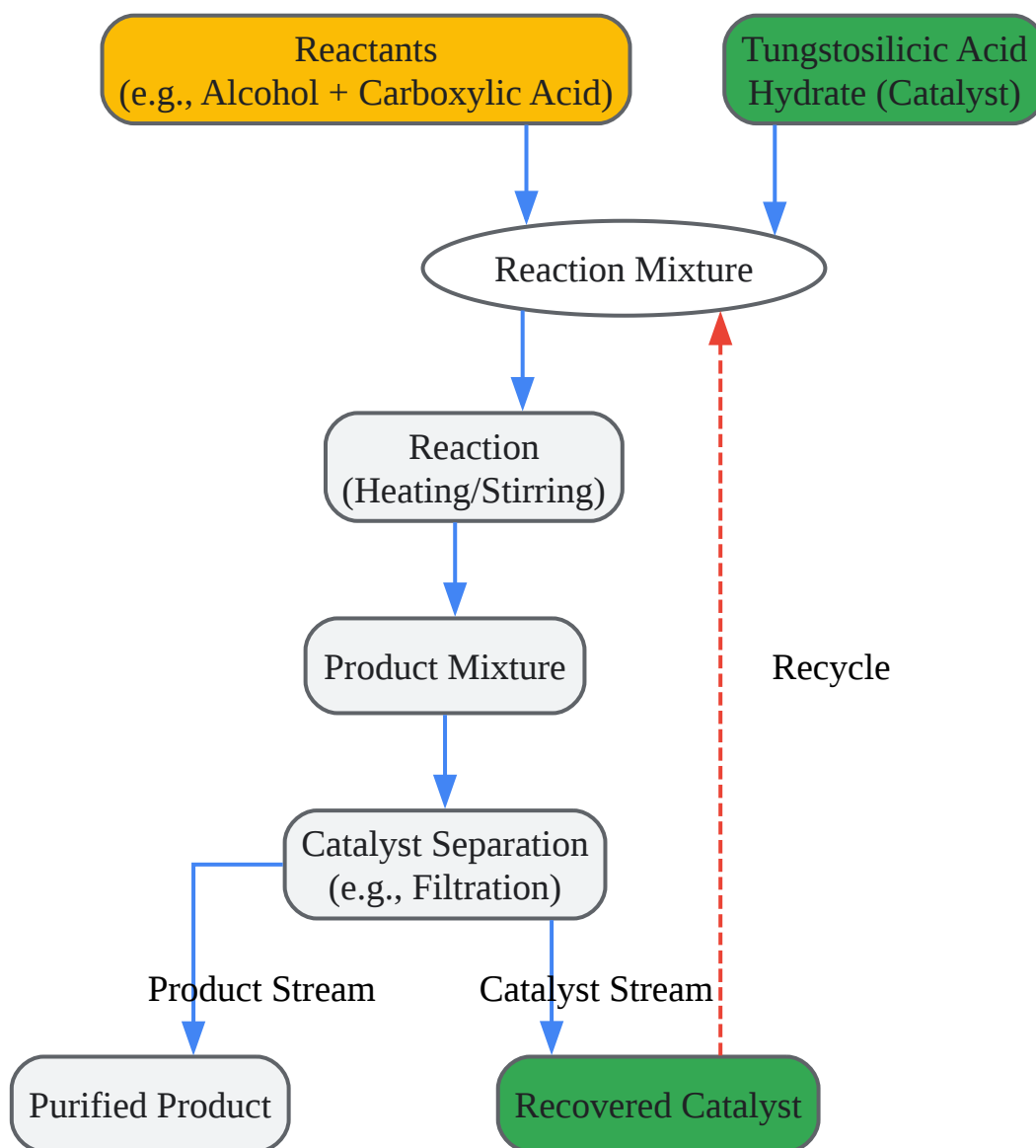
Visualizations

The following diagrams illustrate key workflows involving tungstosilicic acid hydrate.



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Caption: Logical workflow for the synthesis and characterization of tungstosilicic acid hydrate.



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Caption: General workflow for using tungstosilicic acid hydrate as a catalyst in organic synthesis.

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